physical properties of triethylammonium acetate

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Compound of Interest	
Compound Name:	Triethylammonium acetate
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An In-depth Technical Guide to the Physical Properties of **Triethylammonium Acetate**

For Researchers, Scientists, and Drug Development Professionals

Triethylammonium acetate (TEAA) is a protic ionic liquid and versatile organic salt widely utilized across various scientific disciplines.[1] Formed from the neutralization of triethylamine with acetic acid, it serves as a critical reagent in biochemistry, analytical chemistry, and organic synthesis.[1][2] Its unique properties, including its role as a volatile buffer and an ion-pairing agent, make it particularly valuable in the analysis and purification of biomolecules, a cornerstone of drug development and life sciences research.[3][4][5] This guide provides a comprehensive overview of the core physical properties of **triethylammonium acetate**, detailed experimental protocols for their determination, and visualizations of its key applications.

Core Physical and Chemical Properties

Triethylammonium acetate is a colorless, hygroscopic liquid at room temperature.[1][6] It is chemically stable under normal conditions but is incompatible with strong oxidizing agents and bases.[1][7]

Table 1: General and Chemical Properties of **Triethylammonium Acetate**

Property	Value	Source(s)
Chemical Formula	$C_8H_{19}NO_2$	[1][7][8]
Molecular Weight	161.24 g/mol	[1][8][9]
CAS Number	5204-74-0	[1][8][9]
Appearance	Colorless to yellowish liquid	[1][6][10]
pH (1M Aqueous Solution)	~7.0	[1][4][11]

Table 2: Thermodynamic and Physical Properties of **Triethylammonium Acetate**

Property	Value	Source(s)
Melting Point	-18 °C	[1][3][7]
-114.7 °C	[10][12]	
Boiling Point	164.5 °C (decomposes)	[3][9]
90.5 °C (at 760 mmHg)	[10][12]	
Density	1.010 g/mL (at 20 °C)	[1][7][10]
0.985 g/mL (at 50 °C)	[3]	
Flash Point	~98 °C	[1][12]
Refractive Index (nD)	1.42 - 1.43	[3]
1.357 (at 20 °C)	[4][7]	
Thermal Stability	Onset of decomposition: 180–220 °C	[3]

Table 3: Solubility Profile of **Triethylammonium Acetate**

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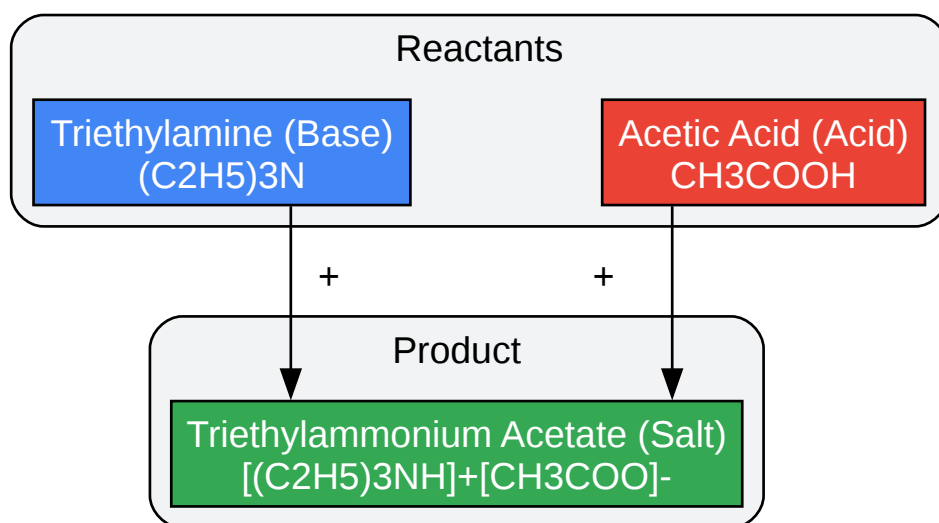| Solvent Type	Solvent Examples	Solubility	Source(s)
Polar Protic	Water, Methanol, Ethanol	High (>5 M at 20 °C)	[3][6]
Polar Aprotic	DMF, DMSO	High (>3 M at 20 °C)	[3]
Non-Polar	Hexane, Toluene	Negligible (<0.01 M)	[3]

Key Applications in Research and Development

The distinct properties of TEAA make it indispensable in several advanced applications.

- Ion-Pairing Chromatography: TEAA is widely employed as an ion-pairing reagent in reversed-phase high-performance liquid chromatography (HPLC) for the separation of charged biomolecules like oligonucleotides, DNA, and RNA.[1][9] The triethylammonium cation forms a reversible, neutral ion-pair with the phosphate backbone of the nucleic acid, allowing the analyte to be retained and separated on a non-polar stationary phase.[5]

- Volatile Buffer: Its volatility is a significant advantage in applications such as mass spectrometry and proteomics.[3][4] After analysis, the buffer can be substantially removed by lyophilization or evaporation under vacuum, preventing signal suppression and interference. [5]

- Organic Synthesis: In synthetic chemistry, TEAA functions as an inexpensive and recyclable ionic solvent and catalyst for various reactions, including Michael additions and Biginelli condensations.[1]

- Biochemical Protocols: It is used as a buffer in protocols for visualizing and quantifying single mRNA molecules in tissues through in situ hybridization.[1][7]

Visualized Workflows and Concepts
Formation of **Triethylammonium Acetate**

The formation of TEAA is a straightforward acid-base neutralization reaction.

Reactants

Triethylamine (Base)
(C2H5)3N

Acetic Acid (Acid)
CH3COOH

+ +

Product
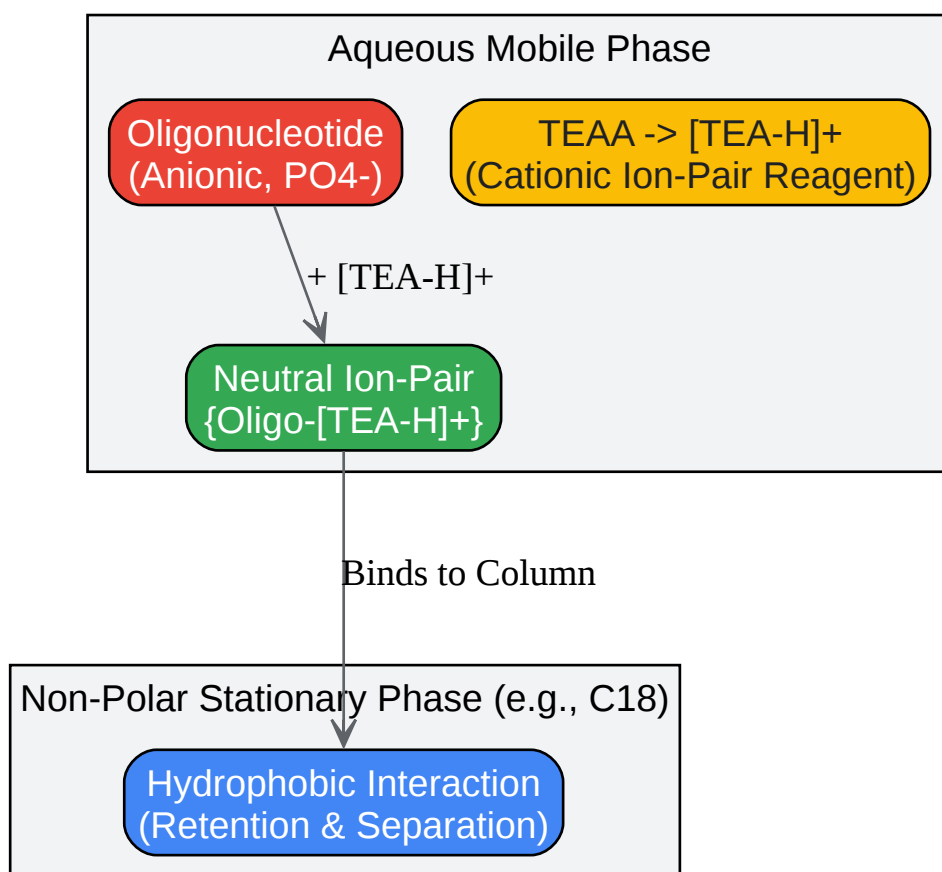
Triethylammonium Acetate (Salt)
[(C2H5)3NH]+[CH3COO]-

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Caption: Formation of **Triethylammonium Acetate** from its base and acid precursors.

Mechanism of Ion-Pairing in HPLC

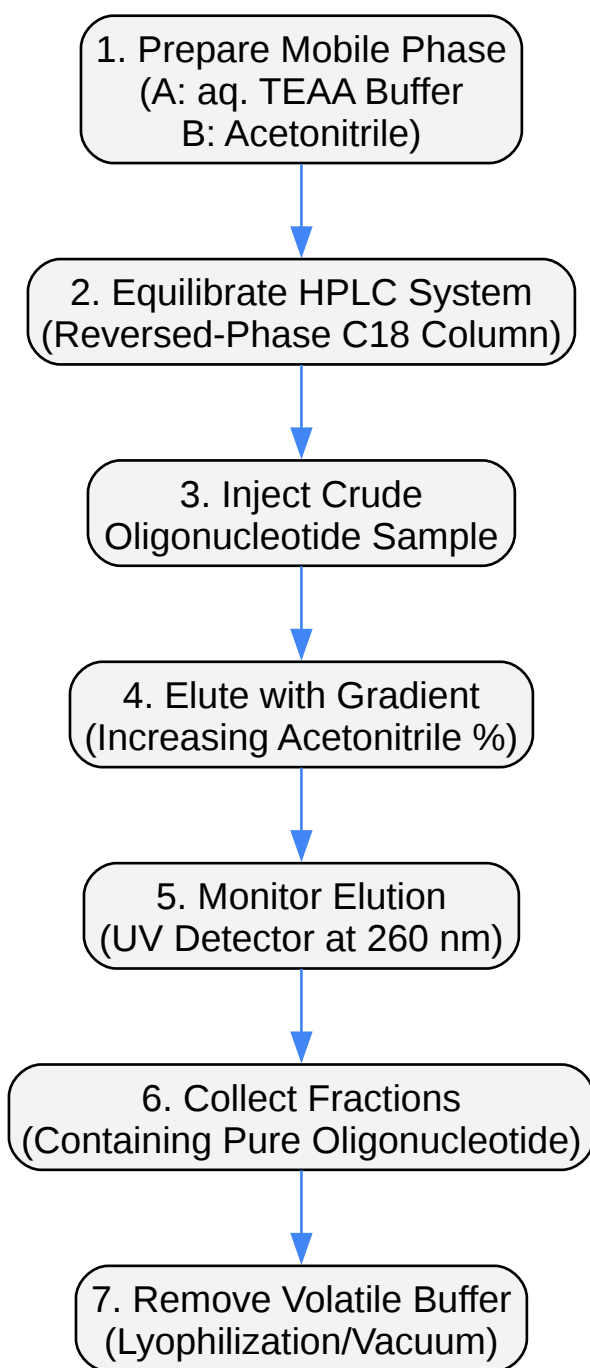This diagram illustrates the role of TEAA in the reversed-phase HPLC purification of oligonucleotides.

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Caption: Role of TEAA as an ion-pairing agent in reversed-phase HPLC.

General Experimental Workflow for Oligonucleotide Purification

This workflow outlines the typical steps for purifying synthetic oligonucleotides using TEAA-buffered HPLC.

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┌─────────────────────────────┐
│   1. Prepare Mobile Phase   │
│     (A: aq. TEAA Buffer     │
│       B: Acetonitrile)      │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│   2. Equilibrate HPLC System│
│   (Reversed-Phase C18 Column)│
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│       3. Inject Crude       │
│    Oligonucleotide Sample   │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│    4. Elute with Gradient   │
│  (Increasing Acetonitrile %)│
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│      5. Monitor Elution     │
│   (UV Detector at 260 nm)   │
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│     6. Collect Fractions    │
│ (Containing Pure Oligonucleotide)│
└─────────────────────────────┘
              │
              ▼
┌─────────────────────────────┐
│   7. Remove Volatile Buffer │
│   (Lyophilization/Vacuum)   │
└─────────────────────────────┘
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Caption: Standard workflow for HPLC purification of oligonucleotides using TEAA.

Experimental Protocols

Accurate determination of physical properties is crucial for the reliable application of chemical compounds. The following sections describe generalized protocols applicable to ionic liquids

like **triethylammonium acetate**.

Determination of Melting Point (Capillary Method)

The melting point provides a measure of purity and defines the lower limit of the liquidus range. [13][14]

- Principle: A small, solid sample is heated at a controlled rate, and the temperature range from the first sign of melting to complete liquefaction is recorded.[14] For substances with sub-ambient melting points like TEAA, a cooling bath is used instead.

- Apparatus:

  - Melting point apparatus or Thiele tube

  - Capillary tubes (sealed at one end)

  - Calibrated thermometer or digital temperature probe

  - Cooling bath (e.g., dry ice/acetone or ethanol/liquid nitrogen)

- Procedure:

  - Introduce a small amount of liquid TEAA into a capillary tube, ensuring a column of 2-3 mm.

  - Flash-freeze the sample by immersing the capillary tube in the cooling bath. The sample should solidify into a crystalline mass.

  - Attach the capillary tube to the thermometer and place it in a melting point apparatus or a Thiele tube filled with a clear heating/cooling fluid (e.g., ethanol).

  - Allow the frozen sample to slowly warm at a rate of 1-2 °C per minute.

  - Record the temperature at which the first drop of liquid appears (T_1).

  - Record the temperature at which the entire solid has melted into a clear liquid (T_2).

- The melting range is reported as T_1 - T_2. For a pure substance, this range is typically narrow.

Determination of Density

Density is a fundamental physical property required for fluid dynamics calculations and solution preparation.

- Principle: The mass of a precisely known volume of the liquid is measured at a specific temperature.

- Apparatus:

  - Pycnometer (specific gravity bottle) of a known volume

  - Analytical balance (accurate to ±0.1 mg)

  - Thermostatically controlled water bath

- Procedure:

  - Clean and dry the pycnometer thoroughly and record its empty mass (m_1).

  - Calibrate the pycnometer by filling it with deionized water and placing it in the thermostatic bath at the desired temperature (e.g., 20.0 °C) until thermal equilibrium is reached.

  - Adjust the water level to the calibration mark, dry the exterior, and measure its mass (m_2). The volume (V) can be calculated using the known density of water at that temperature: $V = (m_2 - m_1) / \rho\_water$.

  - Empty and dry the pycnometer, then fill it with **triethylammonium acetate**.

  - Repeat step 2 to bring the TEAA to the target temperature.

  - Adjust the liquid level, dry the exterior, and measure the final mass (m_3).

  - The density (ρ_TEAA) is calculated as: $\rho\_TEAA = (m_3 - m_1) / V$.

Determination of Viscosity

Viscosity is a critical parameter for applications involving fluid handling, such as in HPLC systems or as a solvent in synthesis.[15]

- Principle: The resistance of a fluid to flow is measured. For many ionic liquids, viscosity decreases sharply with increasing temperature.[16]

- Apparatus:

  - Viscometer (e.g., Ubbelohde capillary viscometer or a rotational viscometer like the NDJ-8ST)[17]

  - Thermostatically controlled water bath

  - Stopwatch

- Procedure (using a Capillary Viscometer):

  - Select a viscometer of the appropriate size for the expected viscosity range.

  - Pipette a precise volume of TEAA into the viscometer and place it vertically in the temperature-controlled bath.

  - Allow at least 15-20 minutes for the sample to reach thermal equilibrium.

  - Using suction, draw the liquid up through the capillary tube past the upper timing mark.

  - Release the suction and measure the time (t) it takes for the liquid meniscus to fall from the upper to the lower timing mark.

  - Repeat the measurement at least three times to ensure reproducibility.

  - The kinematic viscosity (ν) is calculated using the equation: $\nu = C * t$, where C is the calibration constant of the viscometer.

  - The dynamic viscosity (η) can be found by multiplying the kinematic viscosity by the density (ρ) of the liquid at the same temperature: $\eta = \nu * \rho$.

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